

# safe handling and storage procedures for 1,1-Cyclohexanediacetic acid

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## Compound of Interest

Compound Name: 1,1-Cyclohexanediacetic acid

Cat. No.: B7785736

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## Technical Support Center: 1,1-Cyclohexanediacetic Acid

This guide provides essential safety information, handling procedures, and storage protocols for 1,1-Cyclohexanediacetic acid (CAS No. 4355-11-7) to ensure the safety of researchers, scientists, and drug development professionals.

## Safe Handling and Storage Data

The following table summarizes key safety and storage parameters for 1,1-Cyclohexanediacetic acid.

Parameter	Value	Source
Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	[1]
Signal Word	Warning	[1]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	
Storage Conditions	Store in a cool, dry, and well- ventilated place. Keep container tightly closed. Some sources recommend refrigeration.	[1][2][3][4][5]
Incompatible Materials	Strong oxidizing agents	[1]
Personal Protective Equipment	Protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), face protection, and a dust mask (type N95 or equivalent).	[1][3][5][6]
Occupational Exposure Limits	No occupational exposure limits have been established by region-specific regulatory bodies.	[1]
Physical Form	Powder or crystal	
Melting Point	181-185 °C	[4]

## Troubleshooting Guide & FAQs

This section addresses common questions and potential issues encountered during the handling and use of 1,1-Cyclohexanediacetic acid.

Question: I accidentally inhaled some of the powder while weighing it. What should I do?

Answer: Immediately move to an area with fresh air. If you experience any respiratory irritation, such as coughing or difficulty breathing, seek medical attention.<sup>[1]</sup> Always handle this compound in a well-ventilated area or under a chemical fume hood to prevent inhalation.<sup>[1][2][3]</sup>

Question: The material has caused redness and irritation on my skin. What are the immediate first aid steps?

Answer: If skin contact occurs, wash the affected area immediately and thoroughly with soap and plenty of water.<sup>[1][3][6]</sup> Remove any contaminated clothing and wash it before reuse.<sup>[1]</sup> If skin irritation persists, it is important to seek medical advice.<sup>[1]</sup>

Question: What should I do if I splash the compound in my eyes?

Answer: In case of eye contact, immediately rinse the eyes cautiously with water for at least 15 minutes.<sup>[3][6]</sup> Be sure to remove any contact lenses if present and easy to do so. Continue rinsing and seek prompt medical attention.<sup>[1]</sup>

Question: Can I store 1,1-Cyclohexanediacetic acid on an open bench?

Answer: No, this is not recommended. 1,1-Cyclohexanediacetic acid should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2][3]</sup> This prevents absorption of moisture and contamination. Some suppliers also recommend storing it under refrigeration.<sup>[3][5]</sup>

Question: What types of gloves are suitable for handling this chemical?

Answer: Use appropriate chemical-resistant gloves. The specific type of glove should be selected based on the concentration and amount of the substance being handled and in

accordance with workplace safety protocols.[2] Always inspect gloves for any signs of degradation or puncture before use.[2][6]

Question: Are there any chemicals I should avoid mixing with 1,1-Cyclohexanediactic acid?

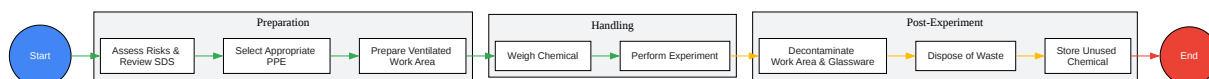
Answer: Yes, you should avoid contact with strong oxidizing agents, as this can lead to hazardous reactions.[1]

Question: How should I dispose of waste 1,1-Cyclohexanediactic acid?

Answer: Dispose of waste material in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[6] Do not allow the product to enter drains.[2][6]

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of 1,1-Cyclohexanediactic acid from receipt to disposal.



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Caption: Logical workflow for safe handling of 1,1-Cyclohexanediactic acid.

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